

solubility of 4-bromobutan-1-amine in organic solvents

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Compound of Interest

Compound Name: 4-Bromobutan-1-amine

Cat. No.: B1267872

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An In-depth Technical Guide on the Solubility of **4-Bromobutan-1-amine** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **4-bromobutan-1-amine** in various organic solvents. While specific quantitative solubility data for **4-bromobutan-1-amine** is not extensively available in publicly accessible literature, this document outlines the expected solubility based on its chemical properties and the general behavior of aliphatic amines. A detailed experimental protocol for determining the solubility of liquid amines in organic solvents using the isothermal shake-flask method is presented to enable researchers to generate precise quantitative data. This guide is intended to be a valuable resource for making informed decisions regarding solvent selection and experimental design in chemical synthesis, formulation development, and purification processes involving **4-bromobutan-1-amine**.

Introduction

4-Bromobutan-1-amine (CAS No: 33977-38-7) is a bifunctional molecule containing a primary amine and a terminal bromine atom.^[1] Its structure, consisting of a polar amino group and a four-carbon alkyl chain with a polarizable bromine atom, governs its solubility in different solvent systems. The primary amine group can engage in hydrogen bonding, while the butyl chain contributes to its nonpolar character. Understanding the solubility of this compound is

crucial for its application as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules.[1]

Qualitative Solubility of 4-Bromobutan-1-amine

General sources indicate that **4-bromobutan-1-amine** is soluble in organic solvents.[1]

Amines, as a class of compounds, are generally soluble in organic solvents such as diethyl ether and dichloromethane.[2] The solubility of amines in water tends to decrease as the number of carbon atoms increases; typically, amines with more than four carbons are considered water-insoluble.[2] Given that **4-bromobutan-1-amine** has four carbon atoms, it is expected to have some water solubility, which is also stated in the literature.[1]

Most aliphatic amines exhibit significant solubility in organic solvents, particularly in polar organic solvents.[3] The presence of the polar amino group allows for favorable interactions with polar solvent molecules.

Predicted Solubility in Common Organic Solvents

Based on the principle of "like dissolves like," the solubility of **4-bromobutan-1-amine** in various organic solvents can be predicted. The molecule possesses both polar (amine and bromide) and nonpolar (butyl chain) characteristics.

Table 1: Predicted Qualitative Solubility of **4-Bromobutan-1-amine** in Various Organic Solvents

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Methanol, Ethanol, Isopropanol	High to Miscible	The amine group can form strong hydrogen bonds with the hydroxyl group of the solvent.
Polar Aprotic	Acetone, Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate	High	The polar amine and C-Br bond can interact favorably through dipole-dipole interactions with the polar aprotic solvent.
Nonpolar Aromatic	Toluene, Benzene	Moderate to High	The butyl chain can interact via London dispersion forces with the aromatic ring. The overall polarity of the molecule allows for some solubility.
Nonpolar Aliphatic	Hexane, Heptane	Low to Moderate	The nonpolar alkyl chain will interact with the aliphatic solvent, but the polar amine group will limit miscibility.

Experimental Protocol for Solubility Determination: Isothermal Shake-Flask Method

To obtain precise quantitative solubility data, a standardized experimental method is required. The isothermal shake-flask method is a reliable technique for determining the solubility of a liquid solute in a solvent.[4]

Objective: To determine the equilibrium concentration of **4-bromobutan-1-amine** in a specific organic solvent at a controlled temperature.

Materials:

- **4-Bromobutan-1-amine** (solute)
- Selected organic solvent (e.g., methanol, hexane, dichloromethane)
- Glass vials or flasks with tight-sealing caps
- Thermostatically controlled shaker or water bath
- Analytical balance
- Pipettes and syringes
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Centrifuge (optional)
- Volumetric flasks

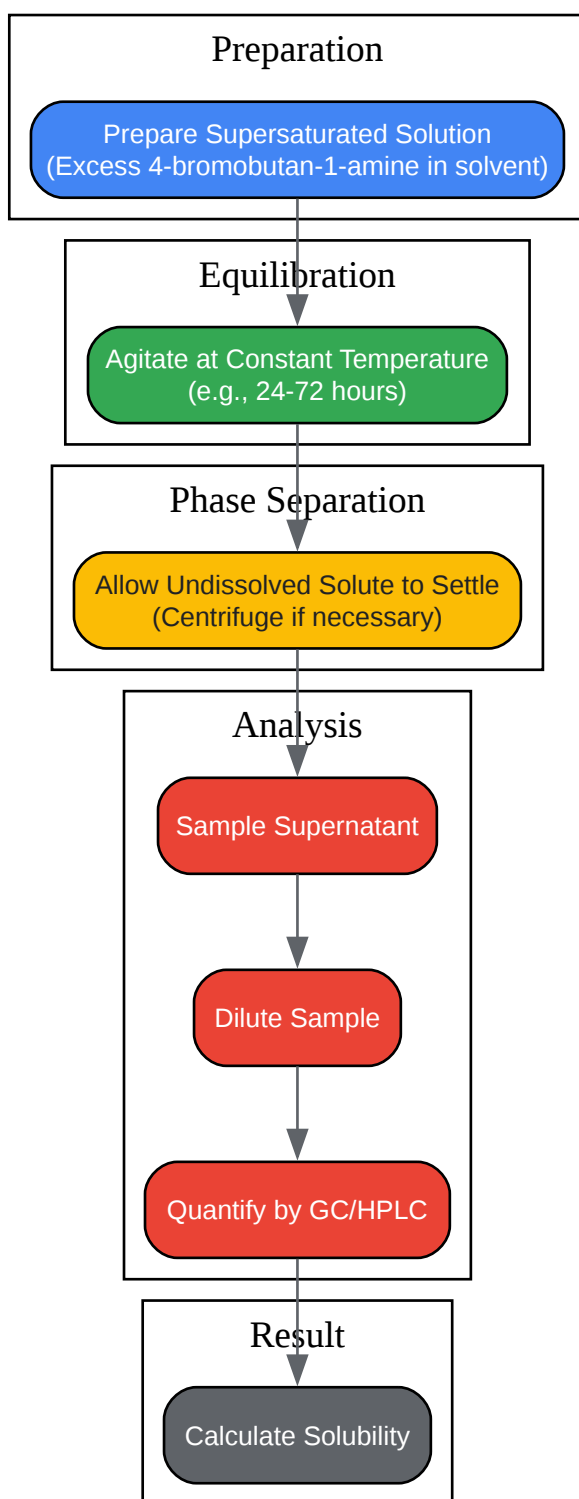
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **4-bromobutan-1-amine** to a known volume or mass of the chosen organic solvent in a glass vial. The excess solute is crucial to ensure that equilibrium is reached from a state of supersaturation.
- **Equilibration:** Seal the vials tightly and place them in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixtures for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is established. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solvent remains constant.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the undissolved solute to settle. If necessary, centrifugation

can be used to facilitate the separation of the excess solute from the saturated solution.

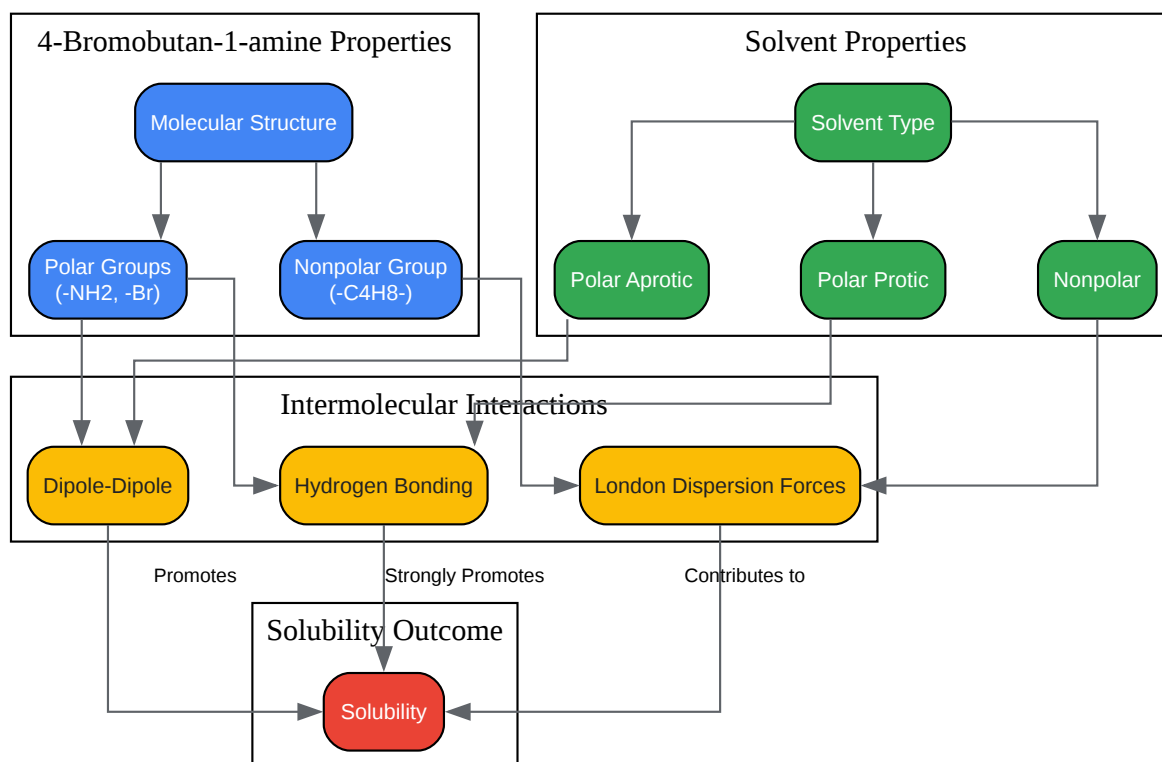
- Sampling: Carefully extract an aliquot of the clear, saturated supernatant using a syringe. To avoid contamination from the undissolved solute, a syringe filter can be used.
- Dilution: Accurately weigh or measure the volume of the collected aliquot and dilute it with a known volume or mass of the pure solvent in a volumetric flask to bring the concentration into the analytical range of the chosen analytical method.
- Quantification: Analyze the diluted sample using a pre-calibrated GC or HPLC method to determine the concentration of **4-bromobutan-1-amine**.
- Calculation: Calculate the solubility of **4-bromobutan-1-amine** in the solvent, typically expressed in units such as g/100 mL, mol/L, or mass fraction.

Visualizations



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Caption: Workflow for Isothermal Shake-Flask Solubility Determination.



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Caption: Factors Influencing the Solubility of **4-Bromobutan-1-amine**.

Conclusion

While quantitative data on the solubility of **4-bromobutan-1-amine** in various organic solvents is sparse in the literature, its molecular structure allows for reliable qualitative predictions. It is expected to be highly soluble in polar protic and polar aprotic solvents and moderately soluble in nonpolar solvents. For applications requiring precise solubility values, the isothermal shake-flask method detailed in this guide provides a robust experimental framework. This information is critical for researchers in drug development and chemical synthesis for tasks such as reaction solvent selection, purification process design, and formulation development.

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